

# Technical Support Center: 2,4,7,9-Tetramethyldecane-4,7-diol Experiments

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## Compound of Interest

**Compound Name:** 2,4,7,9-Tetramethyldecane-4,7-diol

**Cat. No.:** B101085

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2,4,7,9-Tetramethyldecane-4,7-diol** and its more commonly used analogue, 2,4,7,9-Tetramethyl-5-decyne-4,7-diol (TMDD).

## Properties of 2,4,7,9-Tetramethyl-5-decyne-4,7-diol (TMDD)

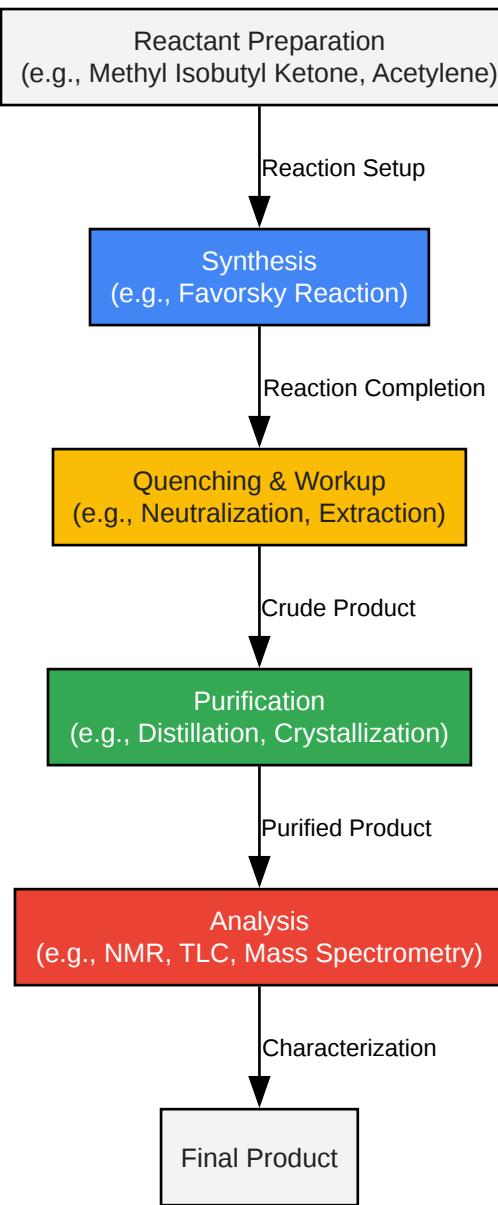
For clarity, this guide will focus on 2,4,7,9-Tetramethyl-5-decyne-4,7-diol (TMDD), a closely related and more commercially significant compound, often used as a non-ionic surfactant.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The troubleshooting principles outlined are broadly applicable to diol compounds in experimental settings.

Property	Value	Source
Chemical Formula	C14H26O2	<a href="#">[1]</a>
CAS Number	126-86-3	<a href="#">[1]</a>
Molecular Weight	226.36 g/mol	PubChem
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a>
Boiling Point	~220-230°C	<a href="#">[1]</a>
Melting Point	~ -10°C	<a href="#">[1]</a>
Solubility	Soluble in organic solvents (e.g., ethanol, acetone); insoluble in water.	<a href="#">[1]</a>
Key Applications	Non-ionic surfactant, wetting agent, anti-foaming agent in coatings, inks, adhesives, pesticides, and personal care products.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

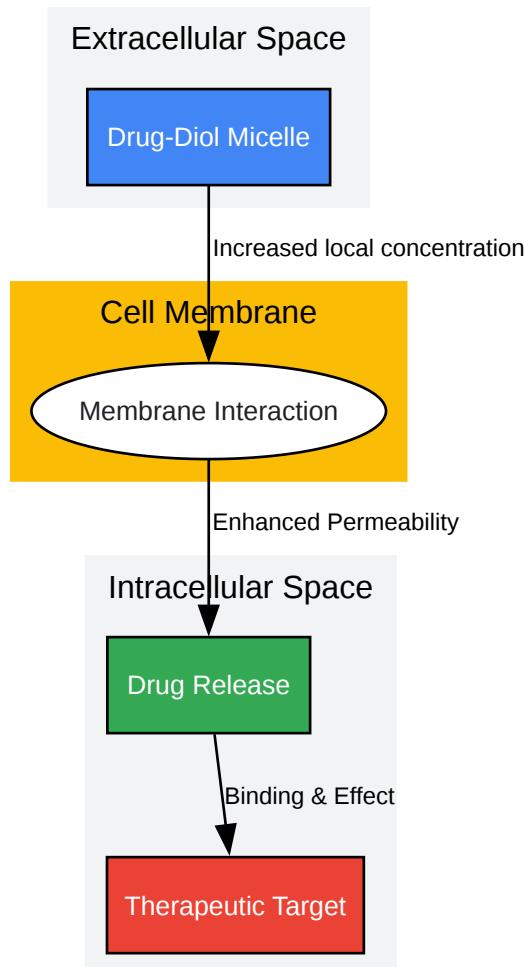
## General Experimental Workflow

The following diagram outlines a typical workflow for experiments involving the synthesis and purification of diol compounds like TMDD.

## General Experimental Workflow for Diol Synthesis



## Hypothetical Influence of Diol Excipient on Drug Uptake

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## References

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